

Application Notes and Protocols: OVA-T4 Peptide in Cancer Vaccine Development

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Compound of Interest

Compound Name: OVA-T4 Peptide

Cat. No.: B10861764

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Introduction

Ovalbumin (OVA)-derived peptides are instrumental in the preclinical development of cancer vaccines due to their well-characterized immunogenicity and the availability of robust immunological tools to study the resulting T-cell responses. The **OVA-T4 peptide** (SIITFEKL) is a variant of the dominant CD8+ T-cell epitope OVA (257-264) (SIINFEKL), which binds to the mouse MHC class I molecule H-2Kb.^[1] This, along with various CD4+ T-cell helper epitopes from OVA, provides a powerful model system to investigate the efficacy of different vaccine formulations, adjuvants, and delivery strategies. These application notes provide an overview of the use of OVA-T4 and related OVA peptides in cancer vaccine research, including detailed experimental protocols and a summary of key quantitative data.

Key Applications

- **Evaluation of Vaccine Adjuvants and Formulations:** OVA peptides are used to assess the potency of various adjuvants (e.g., TLR ligands like Poly-ICLC, CpG) and vaccine platforms (e.g., TriVax) in eliciting robust anti-tumor T-cell responses.^{[2][3]}

- Induction of CD8+ and CD4+ T-Cell Responses: Different OVA-derived peptides can be used to specifically stimulate cytotoxic T lymphocytes (CTLs) and T helper cells, allowing for the study of their respective and synergistic roles in tumor immunity.^{[4][5]}
- Preclinical Tumor Models: OVA-expressing tumor cell lines (e.g., B16-OVA melanoma, EG7 lymphoma) are widely used in mouse models to evaluate the therapeutic efficacy of OVA peptide-based vaccines.
- Mechanism of Action Studies: These peptides are crucial for dissecting the cellular and molecular mechanisms of anti-tumor immunity, including dendritic cell (DC) activation, antigen presentation, and T-cell effector functions.

Quantitative Data Summary

The following tables summarize quantitative data from representative studies on the immunogenicity of OVA peptide-based vaccines.

Table 1: CD8+ T-Cell Responses to OVA Peptide Vaccination

Vaccine Formulation	Mouse Model	Time Point	% of CD8+ T-cells (Tetramer+) in Blood	Reference
TriVax (OVA ₂₅₇₋₂₆₄ , anti-CD40, Poly-IC)	C57BL/6	Day 6 (post-prime)	~2-3 fold increase vs. w/o TLR-L	
TriVax (OVA ₂₅₇₋₂₆₄ , anti-CD40, Poly-IC)	C57BL/6	Day 84 (post-boost)	High levels of tetramer positive cells	
TriVax (OVA ₂₅₇₋₂₆₄ , anti-CD40, CpG)	C57BL/6	Day 84 (post-boost)	Lower levels vs. Poly-IC	
DNA Prime, TriVax (peptide) Boost	C57BL/6	~Day 40 (post-boost)	~15-20%	
Peptide Prime, TriVax (peptide) Boost	C57BL/6	~Day 40 (post-boost)	~5-10%	

Table 2: CD4+ T-Cell Responses to OVA Peptide Vaccination

Vaccine Formulation	Mouse Model	Assay	Result	Reference
TriVax (OVA _{265–280} , poly-IC, anti- CD40)	C57BL/6	IFN γ ELISPOT	>10-fold higher response vs. Freund's or TiterMax	
anti-DEC-OVA + anti-CD40/poly I:C	C57BL/6	Intracellular IFN- γ	Specific CD4+ T- cell response to EKLTEWTSSNV MEER	
OVA-pulsed DCs co-cultured with T-cells	In vitro	IL-2 ELISA	Dose-dependent increase in IL-2 secretion	

Table 3: Anti-Tumor Efficacy of OVA Peptide Vaccines

Tumor Model	Vaccine Strategy	Outcome	Reference
B16 Melanoma	TriVax (Trp _{2180–188})	Remarkable therapeutic effects against established tumors	
RMA (OVA-negative)	Adoptive transfer of OT-I CTLs + intratumoral OVA _{257–264} injection	Significant tumor growth inhibition	
Ovarian Cancer (mouse model)	apoA-I mimetic peptide	~60% less cancer growth vs. control	

Experimental Protocols

Protocol 1: In Vivo Induction of CD8+ T-Cell Responses using TriVax

This protocol describes a potent method for inducing high numbers of antigen-specific CD8+ T-cells.

Materials:

- OVA peptide (e.g., OVA_{257–264} - SIINFEKL)
- Agonistic anti-CD40 mAb (e.g., clone FGK4.5)
- TLR ligand (e.g., Poly-IC)
- C57BL/6 mice
- Phosphate-buffered saline (PBS)

Procedure:

- **Vaccine Preparation:** Prepare the TriVax formulation by mixing the OVA peptide, anti-CD40 mAb, and Poly-IC in sterile PBS. A typical dose might consist of 100 µg of peptide, 50 µg of anti-CD40 mAb, and 50 µg of Poly-IC per mouse.
- **Immunization (Prime):** Administer the TriVax formulation to C57BL/6 mice via intravenous (i.v.) injection on day 0.
- **Booster Immunization:** On day 21, administer a booster immunization with the same TriVax formulation and route.
- **Monitoring Immune Response:**
 - Collect peripheral blood samples at various time points (e.g., weekly) after immunization.
 - Perform tetramer analysis using fluorescently labeled H-2Kb/SIINFEKL tetramers to quantify the percentage of OVA-specific CD8+ T-cells by flow cytometry.

Protocol 2: In Vivo Cytotoxicity Assay

This protocol measures the effector function of vaccine-induced CD8+ T-cells.

Materials:

- Splenocytes from naïve C57BL/6 mice
- OVA peptide (e.g., OVA_{257–264})
- Carboxyfluorescein succinimidyl ester (CFSE)
- Immunized and control mice
- PBS

Procedure:

- Target Cell Preparation:
 - Harvest splenocytes from a naïve C57BL/6 mouse.
 - Split the splenocytes into two populations.
 - Pulse one population with the OVA peptide (e.g., 1 µM) for 1 hour at 37°C. This will be the target population. The other population serves as an internal control.
 - Label the peptide-pulsed population with a high concentration of CFSE (CFSE_{high}) and the unpulsed population with a low concentration of CFSE (CFSE_{low}).
- Adoptive Transfer: Mix the CFSE_{high} and CFSE_{low} populations at a 1:1 ratio and inject them intravenously into both vaccinated and naïve control mice.
- Analysis:
 - After 18-24 hours, harvest spleens from the recipient mice.
 - Analyze the splenocytes by flow cytometry to determine the ratio of CFSE_{high} to CFSE_{low} cells.
 - Specific killing is calculated as: $[1 - (\text{ratio in immunized} / \text{ratio in naïve})] \times 100\%$.

Protocol 3: Dendritic Cell (DC) Stimulation and T-Cell Co-culture

This protocol is for assessing the ability of OVA-pulsed DCs to activate T-cells in vitro.

Materials:

- Bone marrow-derived DCs (BMDCs) or a DC line (e.g., DC2.4)
- Whole ovalbumin protein or OVA peptides
- OVA-specific T-cell hybridomas (e.g., CD8-OVA1.3 for MHC-I, OT4H.1D5 for MHC-II) or naïve CD4+ T-cells
- Complete RPMI-1640 medium
- Murine IL-2 ELISA kit

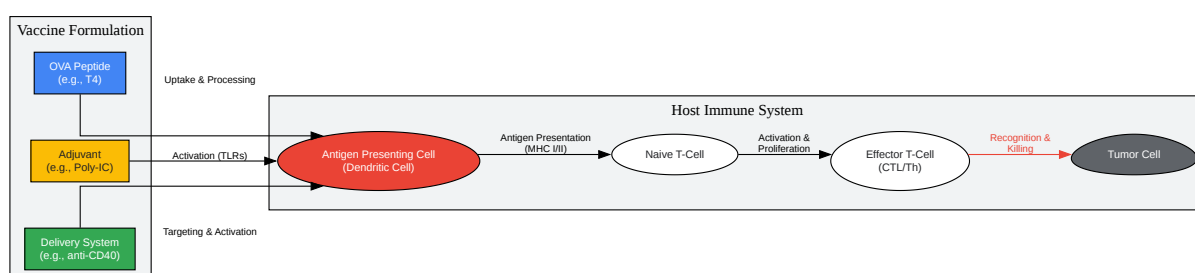
Procedure:

- DC Pulsing:
 - Culture immature DCs in the presence of various concentrations of OVA protein (e.g., 0, 10, 100, 1000, 10000 µg/ml) for 24 hours to induce maturation and antigen processing.
- Co-culture:
 - Plate the OVA-pulsed DCs in a 96-well plate.
 - Add the OVA-specific T-cell hybridomas or purified naïve T-cells to the wells at a 1:1 ratio with the DCs.
- Activation Readout:
 - Incubate the co-culture for 24-72 hours at 37°C.
 - Collect the supernatant and measure the concentration of secreted IL-2 using an ELISA kit as an indicator of T-cell activation.
 - For naïve T-cell differentiation, T-cells can be analyzed by flow cytometry for lineage-specific transcription factors and cytokines (e.g., IFN-γ for Th1, IL-4 for Th2, Foxp3 for

Treg).

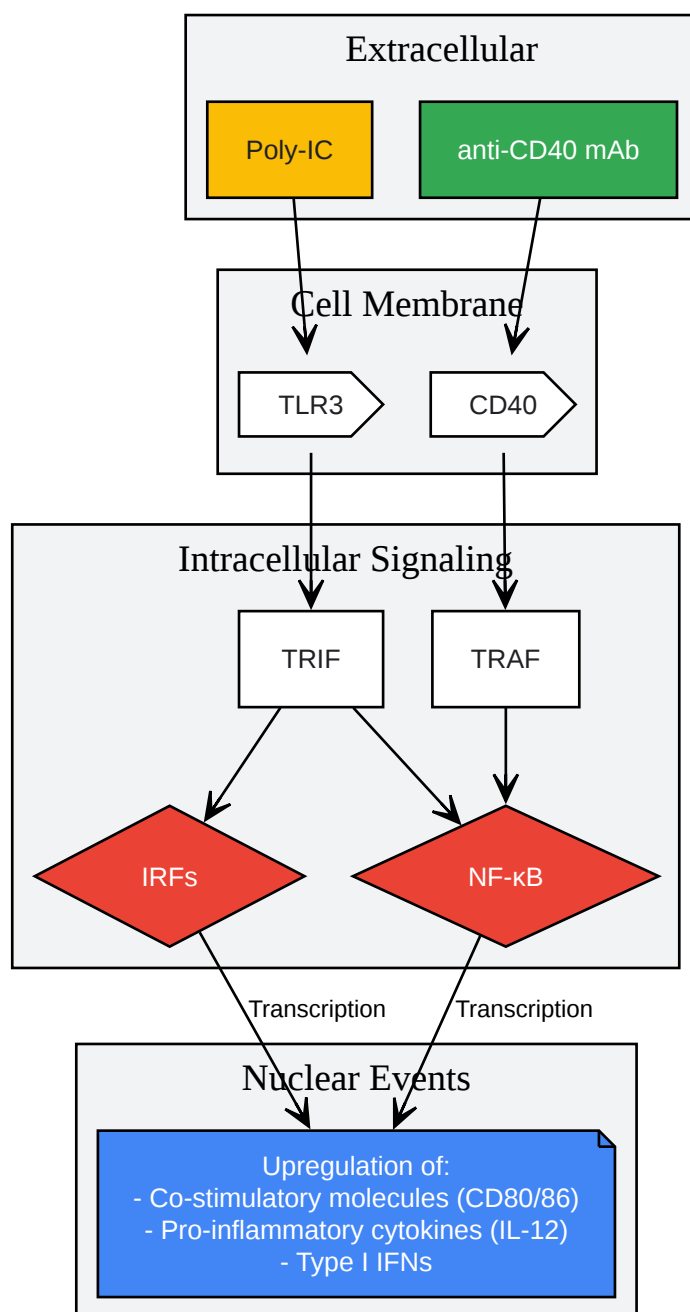
Visualizations

Signaling and Experimental Workflows



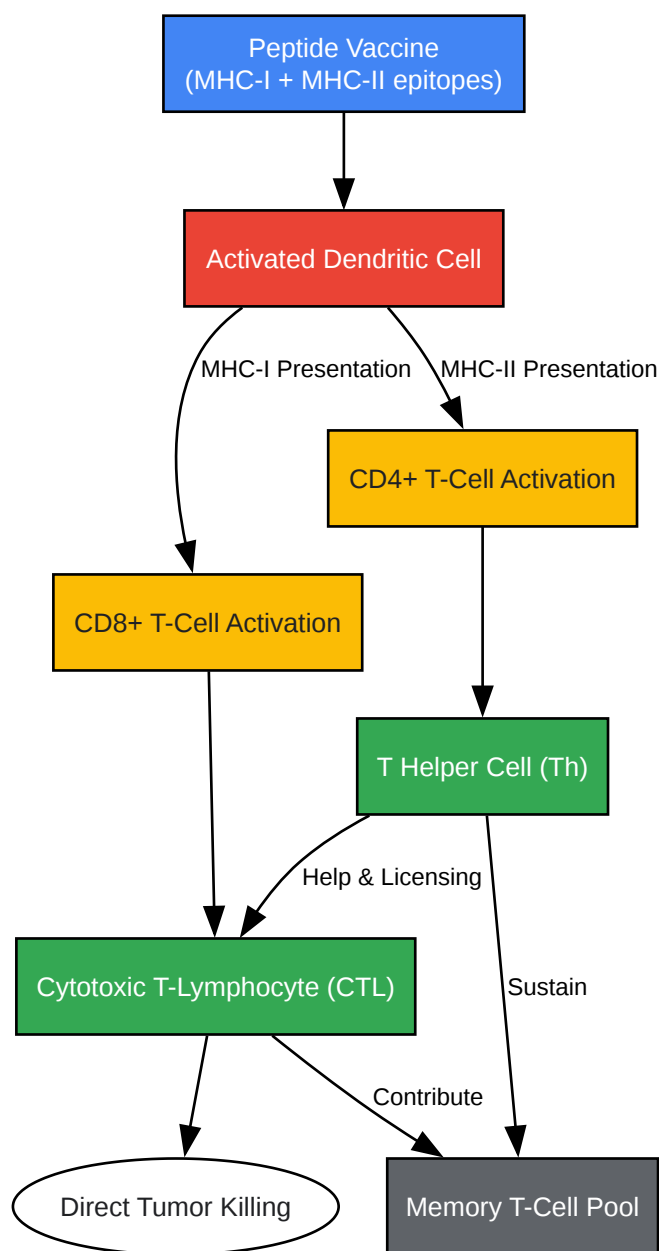
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Caption: General workflow of an OVA peptide-based cancer vaccine.



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Caption: Dendritic cell activation by Poly-IC and anti-CD40.



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Caption: Synergistic CD4+ and CD8+ T-cell responses.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Optimized Peptide Vaccines Eliciting Extensive CD8 T Cell Responses with Therapeutic Anti-Tumor Effects - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. In Vivo Expansion, Persistence and Function of Peptide Vaccine-Induced CD8 T Cells Occurs Independently of CD4 T Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Optimization of peptide vaccines to induce robust antitumor CD4 T-cell responses - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Development of Peptide-Based Vaccines for Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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